

Pharmacodynamic Properties of Ethacizine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ethacizine hydrochloride

CAS No.: 57530-40-2

Cat. No.: S1933674

[Get Quote](#)

Ethacizine is a **class Ic antiarrhythmic agent**, which indicates it has potent sodium-channel blocking properties [1] [2].

- Primary Mechanism of Action:** The drug primarily works by blocking sodium channels in cardiac cells. This inhibition slows down the conduction of electrical impulses within the heart, particularly by markedly slowing the phase 0 depolarization of the cardiac action potential. This effect prevents the rapid and erratic electrical signals that cause arrhythmias [2].
- Secondary Action:** Ethacizine also has a minor effect on potassium channels, which aids in stabilizing the cardiac rhythm by prolonging the repolarization phase [2].
- Electrophysiological Effects:** The combined ion channel effects result in a prolonged refractory period, making it difficult for the heart tissue to respond to premature impulses. Clinically, this manifests on an ECG as a significant increase in the **PQ and QRS intervals** [3].

Clinical Efficacy Data

The following table summarizes key efficacy findings from clinical studies. Please note that this data is from historical studies conducted in the 1980s.

Parameter	Result / Effect	Study Details
Ventricular Premature Beats (VPBs)	Reduction from 17,263/24h (placebo) to 3,458/24h (p<0.001) [3]	Acute drug testing & short-term therapy (3-14 days) [3]

Parameter	Result / Effect	Study Details
Suppression of Couplets & VT*	90% suppression in 94% & 96% of patients, respectively [3]	Acute drug testing & short-term therapy (3-14 days) [3]
Overall Antiarrhythmic Efficacy	81% effectiveness in suppressing chronic ventricular rhythm disorders [4]	Comparative study of 30 patients with frequent extrasystoles, bigeminy, and VT runs [4]
Therapeutic Plasma Concentration	Minimum: 73 ± 27 ng/ml; Peak: 354 ± 77 ng/ml [3]	Blood plasma concentration measured 110-120 mins post-administration [3]

*VT: Ventricular Tachycardia

Pharmacokinetic Profile

The table below outlines the basic pharmacokinetic parameters of Ethacizine. A 2020 study noted that these parameters can be significantly altered under conditions of antiorthostatic hypokinesia (a model for microgravity effects), but they are presented here under normal conditions [1] [5].

Parameter	Value / Description
Bioavailability	~40% (oral) [1]
Protein Binding	90% [1]
Metabolism	Extensive hepatic metabolism via N-de-ethylation, sulphoxidation, N-10 amide hydrolysis, and aromatic hydroxylation [1] [6]
Elimination Half-life	2.5 hours [1]

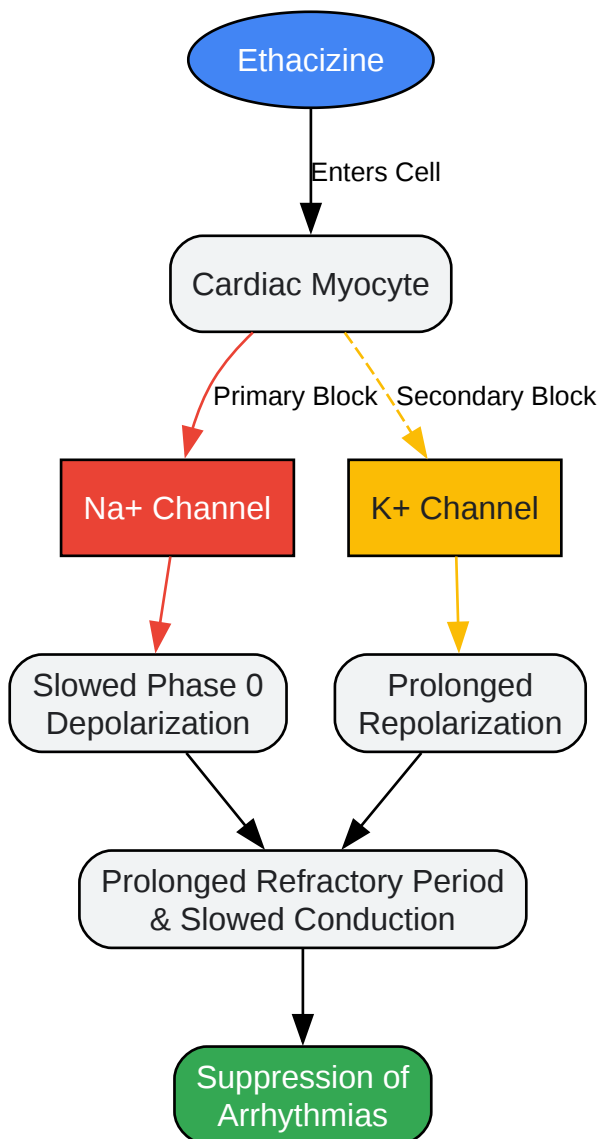
Safety and Tolerability

In clinical studies, Ethacizine was generally well-tolerated with no significant side effects reported [3]. However, its profile is consistent with class Ic antiarrhythmics.

- **Contraindications:** Includes known hypersensitivity, significant structural heart disease, severe heart failure, or marked hypotension [2].
- **Drug Interactions:** Co-administration with other antiarrhythmic drugs (Class IA or III) can potentiate effects and increase the risk of proarrhythmic events. Concomitant use of CYP3A4 inhibitors or inducers can significantly alter Ethacizine plasma concentrations [2].

Mechanistic Pathway

The following diagram illustrates the core pharmacodynamic pathway of Ethacizine and its cellular effects.



Click to download full resolution via product page

Ethacizine's multi-channel blocking mechanism stabilizes cardiac rhythm.

Limitations and Future Research Needs

The available information has significant gaps for contemporary drug development purposes:

- **Dated Evidence:** The core pharmacodynamic and efficacy data is from the 1980s. Modern validation and more detailed receptor-level studies are not available in the search results.
- **Lacking Protocols:** The search results provide summary conclusions but do not contain the detailed experimental methodologies you requested.
- **Regional Approval:** It is crucial to note that Ethacizine is primarily used in Russia and some CIS countries and is **not approved by regulatory agencies like the FDA** [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Ethacizine [en.wikipedia.org]
2. What is Ethacizine used for? [synapse.patsnap.com]
3. Ethacizin: a new efficacious Soviet antiarrhythmic drug of ... [pubmed.ncbi.nlm.nih.gov]
4. [Comparative study of the effectiveness of ethacizine, ... [pubmed.ncbi.nlm.nih.gov]
5. Peculiarities of Pharmacokinetics and Bioavailability ... [link.springer.com]
6. Ethacizin metabolism in humans [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pharmacodynamic Properties of Ethacizine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1933674#ethacizine-pharmacodynamic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com